Application Note: Comprehensive Characterization of Cyclohexylamine Benzoate

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Compound of Interest	
Compound Name:	*Cyclohexylamine benzoate*
CAS No.:	*3129-92-8*
Cat. No.:	*B1597408*

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Abstract

This guide provides a comprehensive suite of analytical methodologies for the robust characterization of **Cyclohexylamine Benzoate** (CHB), an organic salt with applications as a pharmaceutical intermediate and corrosion inhibitor.[1][2] We present detailed protocols and theoretical justifications for a multi-technique approach encompassing spectroscopic, chromatographic, and thermal analysis. The causality behind experimental choices is emphasized to equip researchers, quality control analysts, and drug development professionals with the expertise to perform unambiguous identification, purity assessment, and stability analysis of this compound.

Introduction: The Analytical Imperative for Cyclohexylamine Benzoate

Cyclohexylamine benzoate (CAS: 3129-92-8) is an amine salt formed through the acid-base neutralization of cyclohexylamine and benzoic acid.[1] Its structure comprises a cyclohexylammonium cation and a benzoate anion, resulting in a white crystalline solid.[1][3] The compound's utility in various industrial and pharmaceutical contexts necessitates stringent

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quality control.[2][4] Accurate and precise analytical characterization is paramount to confirm its identity, quantify its purity, identify potential impurities (such as unreacted starting materials), and understand its thermal stability.

This document outlines a logical, multi-faceted workflow for the complete characterization of CHB, ensuring scientific integrity and regulatory compliance.

Physicochemical Properties of Cyclohexylamine Benzoate

Property	Value	Source(s)
Chemical Formula	$C_{13}H_{19}NO_2$	[5]
Molecular Weight	221.29 g/mol	[5]
Appearance	White crystalline solid	[2][3]
CAS Number	3129-92-8	[6]
Melting Point	177 - 192 °C (Range noted across sources)	[6][7]
Solubility	Soluble in polar solvents like water and alcohols	[3]

The Analytical Workflow: A Multi-Technique Strategy

A single analytical technique is rarely sufficient for full characterization. We advocate for an orthogonal approach where the results from different methods corroborate each other, providing a high degree of confidence in the material's identity, purity, and stability.

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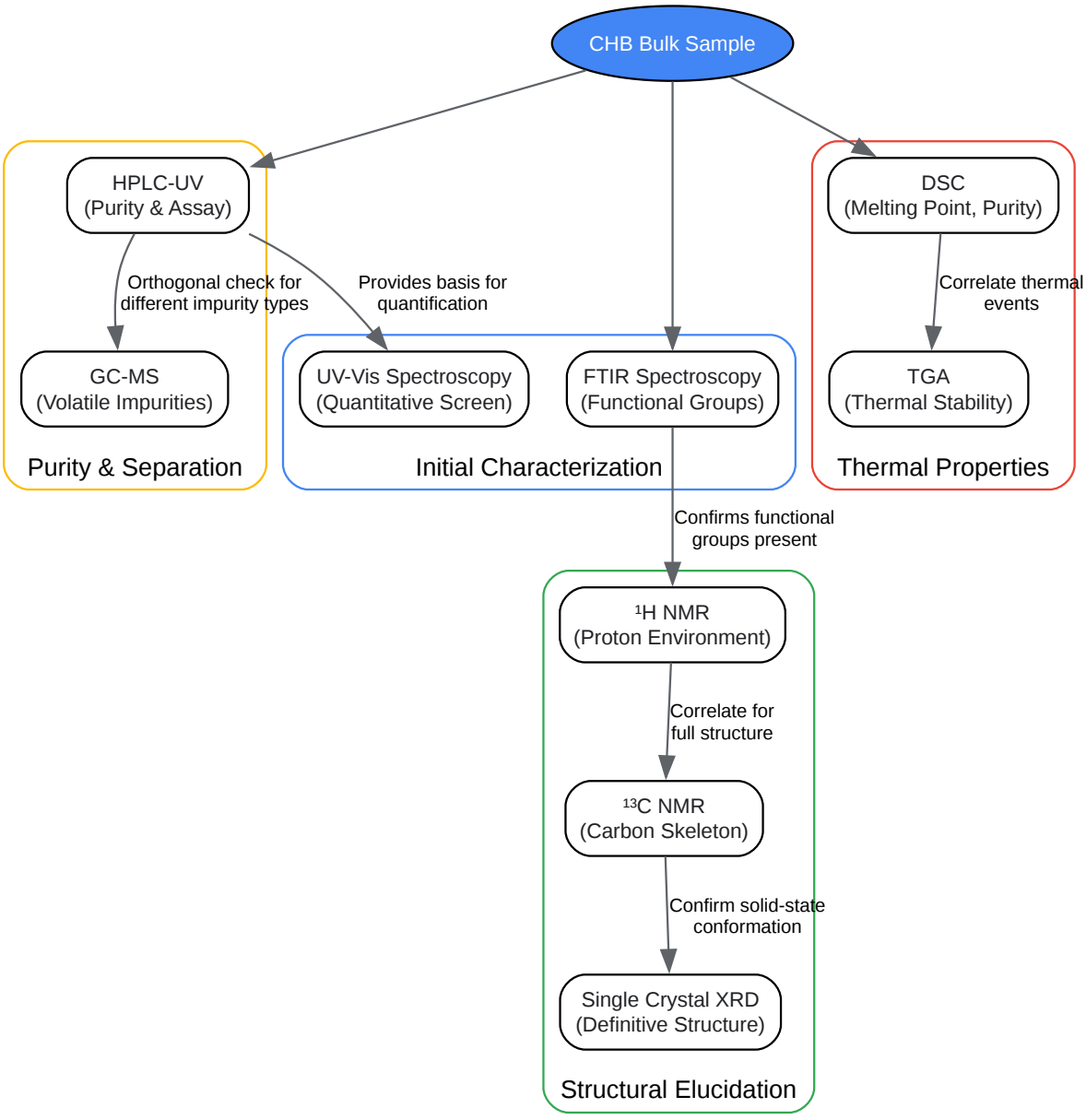


Figure 1: Comprehensive Analytical Workflow for CHB

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Caption: A logical workflow for the complete characterization of CHB.

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Spectroscopic Characterization

Fourier Transform Infrared (FTIR) Spectroscopy: Functional Group Fingerprinting

Principle: FTIR spectroscopy identifies functional groups by measuring the absorption of infrared radiation, which excites molecular vibrations. For CHB, this technique is ideal for rapidly confirming the presence of the key ammonium and carboxylate moieties resulting from the acid-base reaction.[1]

Causality of Spectral Features:

- Cyclohexylammonium Ion: The proton transfer from benzoic acid to cyclohexylamine creates a primary ammonium ion (-NH_3^+). This results in broad absorption bands in the 2800-3200 cm^{-1} region, which often overlap with C-H stretching bands. These are distinct from the sharp N-H stretching bands of a free primary amine (typically 3300-3500 cm^{-1}).
- Benzoate Ion: The deprotonation of the carboxylic acid results in a carboxylate anion (-COO^-). This is confirmed by the disappearance of the broad O-H stretch (2500-3300 cm^{-1}) and the C=O stretch (around 1700 cm^{-1}) of the acid. Instead, two characteristic bands appear: a strong asymmetric stretching vibration around 1550-1610 cm^{-1} and a weaker symmetric stretching vibration near 1400 cm^{-1}.
- Aromatic & Aliphatic Groups: Aromatic C-H stretches appear above 3000 cm^{-1}, while aliphatic C-H stretches from the cyclohexane ring appear below 3000 cm^{-1}.[8]

Expected FTIR Absorption Bands for CHB

Wavenumber (cm^{-1})	Vibration Type	Functional Group
3200 - 2800	**N-H Stretch (broad)**	**Ammonium (-NH_3^+)**
3100 - 3000	C-H Stretch	Aromatic (Benzoate)
2950 - 2850	C-H Stretch	Aliphatic (Cyclohexyl)
1610 - 1550	C=O Asymmetric Stretch	Carboxylate (-COO^-)

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| 1420 - 1380 | C=O Symmetric Stretch | Carboxylate ($-COO^-$) |

Protocol: FTIR Analysis by KBr Pellet

- Preparation: Grind 1-2 mg of the CHB sample with ~200 mg of dry, spectroscopic-grade Potassium Bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Pellet Formation: Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Data Acquisition: Place the pellet in the sample holder of the FTIR spectrometer.
- Analysis: Acquire the spectrum, typically over a range of 4000-400 cm^{-1}, with a resolution of 4 cm^{-1}. Co-add 16-32 scans to achieve an adequate signal-to-noise ratio.
- Interpretation: Compare the obtained spectrum with the expected absorption bands to confirm the compound's identity.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structural Elucidation

Principle: NMR spectroscopy provides unparalleled detail about the molecular structure by probing the magnetic properties of atomic nuclei (^1H and ^{13}C). It is the most powerful technique for unambiguous structural confirmation in solution.

^1H NMR Spectroscopy The ^1H NMR spectrum will confirm the ratio of protons in the cyclohexyl and benzoate moieties.

- Aromatic Protons (Benzoate): Expect signals in the downfield region (δ 7.0-8.5 ppm) due to the deshielding effect of the aromatic ring.[8] The protons ortho to the carboxylate group will be the most downfield.
- Aliphatic Protons (Cyclohexylammonium): Protons on the cyclohexane ring will appear in the upfield region (δ 1.0-3.5 ppm). The methine proton ($CH-NH_3^+$) will be the most downfield of this group due to the deshielding effect of the adjacent positively charged nitrogen atom.

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- Ammonium Protons (-NH_3^+): These protons are often broad due to quadrupolar relaxation and chemical exchange. Their chemical shift can be variable and they may exchange with trace water in the solvent (e.g., D_2O).

^{13}C NMR Spectroscopy The ^{13}C NMR spectrum reveals the number of unique carbon environments.

- Carbonyl Carbon (Benzoate): A single, highly deshielded signal in the δ 165-175 ppm region. [8]
- Aromatic Carbons (Benzoate): Signals will appear in the δ 120-140 ppm region.[8]
- Aliphatic Carbons (Cyclohexylammonium): Due to symmetry, four distinct signals are expected for the cyclohexyl group. The carbon atom bonded to the nitrogen (C-NH_3^+) will be the most downfield of the aliphatic signals.

Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation: Dissolve 10-20 mg of CHB in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O) in a 5 mm NMR tube. DMSO-d_6 is often preferred as it does not exchange with the N-H protons.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).
- Instrument Setup: Insert the tube into the NMR spectrometer. Lock, tune, and shim the instrument to achieve high magnetic field homogeneity.
- Acquisition: Acquire ^1H and ^{13}C spectra using standard pulse programs. For ^{13}C, a sufficient number of scans and a relaxation delay (e.g., 2 seconds) are required to obtain good signal-to-noise.

UV-Visible Spectroscopy: Quantitative Analysis

Principle: This technique measures the absorption of UV or visible light by the sample. The benzoate portion of CHB contains a chromophore (the benzene ring conjugated with the carboxyl group) that absorbs UV light. According to the Beer-Lambert law, absorbance is

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directly proportional to concentration, making this a simple, rapid, and low-cost method for quantification.[9]

Causality of Method: The π → π* electronic transitions within the aromatic ring are responsible for the characteristic UV absorbance, typically with a maximum (λmax) around 225-230 nm. This allows for the sensitive detection and quantification of CHB in solution.

Protocol: Quantitative Assay by UV-Vis

- Solvent Selection: Choose a UV-transparent solvent in which CHB is soluble (e.g., ethanol, methanol, or water).
- Stock Solution: Accurately weigh and dissolve a known amount of CHB reference standard to prepare a stock solution of known concentration (e.g., 100 µg/mL).
- Determine λmax: Scan the stock solution across the UV range (e.g., 200-400 nm) to determine the wavelength of maximum absorbance (λmax).[10]
- Calibration Curve: Prepare a series of dilutions (e.g., 2, 5, 10, 15, 20 µg/mL) from the stock solution. Measure the absorbance of each at λmax. Plot absorbance vs. concentration. The resulting curve should be linear with a coefficient of determination (R^2) ≥ 0.999.[11]
- Sample Analysis: Prepare the unknown sample solution at a concentration expected to fall within the linear range of the calibration curve. Measure its absorbance at λmax and determine its concentration using the calibration curve equation.

Chromatographic Separation Techniques

High-Performance Liquid Chromatography (HPLC): The Gold Standard for Purity and Assay

Principle: HPLC separates components of a mixture based on their differential partitioning between a stationary phase (the column) and a mobile phase. For CHB, a reversed-phase (RP-HPLC) method is ideal, where the stationary phase is nonpolar (e.g., C18) and the mobile phase is polar.

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Causality of Separation: CHB exists in solution as cyclohexylammonium and benzoate ions. In RP-HPLC, the benzoate anion has some hydrophobic character from its phenyl ring, allowing it to be retained on the C18 column. The cyclohexylammonium cation is more polar and will elute earlier. By using an acidic mobile phase, the equilibrium is controlled, leading to sharp, reproducible peaks for both components, which typically co-elute as an ion pair or are analyzed based on the UV-active benzoate moiety. This method is excellent for separating CHB from non-polar impurities and unreacted benzoic acid.

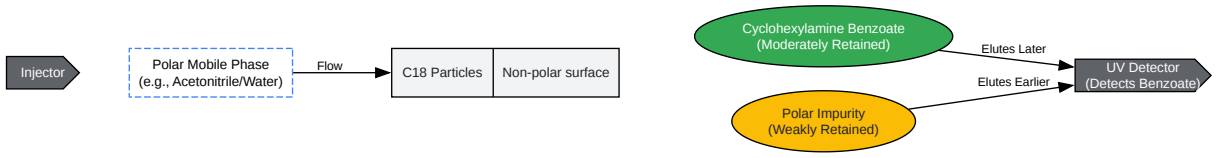


Figure 2: Principle of RP-HPLC for CHB Analysis

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Caption: Separation of CHB from impurities via RP-HPLC.

Protocol: HPLC Purity and Assay Determination

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Parameter	Recommended Condition	Rationale
Column	**C18, 4.6 x 150 mm, 5 µm**	**Standard reversed-phase column providing good retention and resolution.**
Mobile Phase	Acetonitrile : 0.1% TFA in Water (e.g., 40:60 v/v)	Acetonitrile is the organic modifier. Trifluoroacetic acid (TFA) acts as an ion-pairing agent and ensures good peak shape.[12]
Flow Rate	1.0 mL/min	Provides optimal efficiency without excessive backpressure.
Detection	UV at 228 nm	Corresponds to the λmax of the benzoate chromophore for high sensitivity.
Injection Volume	10 µL	Standard volume for analytical HPLC.
Column Temp.	30 °C	Controlled temperature ensures reproducible retention times.
Standard	CHB Reference Standard (e.g., 100 µg/mL)	For peak identification and quantification.

| Sample | Dissolved in mobile phase (e.g., 100 µg/mL) | Ensures compatibility with the system. |

System Suitability: Before analysis, inject the standard solution five times. The relative standard deviation (RSD) for peak area and retention time should be <2.0%. Tailing factor should be <1.5.

Gas Chromatography-Mass Spectrometry (GC-MS): Analysis of Volatile Components

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Principle: GC-MS is a powerful technique for separating and identifying thermally stable and volatile compounds.[13] As CHB is a non-volatile salt, it cannot be analyzed directly. However, GC-MS is invaluable for detecting volatile impurities, such as residual free cyclohexylamine.

Causality of Method: A sample of CHB can be dissolved and injected into the hot GC inlet. Any free cyclohexylamine will volatilize and travel through the GC column, where it is separated from other components. The mass spectrometer then fragments the eluted molecules, producing a unique mass spectrum (fingerprint) that allows for positive identification.

Protocol: GC-MS for Cyclohexylamine Impurity

Parameter	Recommended Condition	Rationale
Column	**DB-5ms or similar (non-polar)**	**Good general-purpose column for separating a wide range of compounds.**
Carrier Gas	Helium, constant flow ~1.2 mL/min	Inert carrier gas standard for MS.
Inlet Temp.	250 °C	Ensures volatilization of target analytes.
Oven Program	50 °C (hold 2 min), ramp to 280 °C at 15 °C/min	Temperature program to separate analytes based on boiling point.
MS Source Temp.	230 °C	Standard ion source temperature.
MS Mode	Electron Ionization (EI) at 70 eV	Standard ionization energy for creating reproducible fragmentation patterns.

| Scan Range | 40 - 400 m/z | Covers the expected mass fragments of cyclohexylamine and other potential impurities. |

Thermal Analysis Techniques

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Differential Scanning Calorimetry (DSC): Melting Point and Purity

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature.[14] It is used to determine thermal transition points, such as melting. For a pure crystalline substance, the melting transition appears as a sharp endothermic peak.

Causality of Analysis: The temperature at the onset of the melting peak is the melting point, a key physical property for identification. The sharpness of the peak is an indicator of purity; impurities typically cause the peak to broaden and shift to a lower temperature.

Protocol: DSC Analysis

- Sample Preparation: Accurately weigh 3-5 mg of CHB into an aluminum DSC pan. Crimp the pan with a lid.
- Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell.
- Thermal Program: Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere (flow rate ~50 mL/min) from ambient temperature to a temperature above the expected melting point (e.g., 220 °C).
- Data Analysis: Determine the onset temperature and the peak maximum of the endothermic melting event from the resulting thermogram.

Thermogravimetric Analysis (TGA): Thermal Stability and Decomposition

Principle: TGA measures the change in mass of a sample as a function of temperature.[15] This technique is used to assess thermal stability and study decomposition patterns.

Causality of Analysis: The TGA curve for CHB is expected to show a flat baseline at lower temperatures, indicating thermal stability. At a specific onset temperature, the curve will show a sharp drop in mass, signifying the beginning of thermal decomposition. The temperature at which significant mass loss occurs is a critical parameter for determining the material's stability under thermal stress.

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Protocol: TGA Analysis

- Sample Preparation: Place 5-10 mg of CHB into a ceramic or platinum TGA pan.
- Instrument Setup: Place the pan onto the TGA balance.
- Thermal Program: Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere from ambient to an elevated temperature (e.g., 600 °C).
- Data Analysis: Analyze the resulting TGA curve to identify the onset temperature of decomposition and the percentage of mass lost at each decomposition step.

Definitive Structural Confirmation

Single-Crystal X-ray Diffraction (SCXRD)

For absolute confirmation of the three-dimensional structure in the solid state, SCXRD is the definitive method.[1] This technique provides precise atomic coordinates, allowing for the determination of bond lengths, bond angles, and the intricate hydrogen bonding network between the cyclohexylammonium cation and the benzoate anion.[1][5] Crystallographic studies have shown that CHB crystallizes in the orthorhombic system, with its structure stabilized by strong intermolecular hydrogen bonds.[1][5]

Summary and Conclusion

The characterization of **Cyclohexylamine Benzoate** requires a multi-technique approach to ensure a complete understanding of its identity, purity, and stability.

- Identity: Confirmed by FTIR (functional groups), NMR (complete structure), and DSC (melting point). SCXRD provides absolute confirmation.
- Purity & Assay: Quantified by HPLC-UV and UV-Vis spectroscopy. HPLC provides detailed impurity profiling. GC-MS is used for specific volatile impurities.
- Stability: Assessed by TGA, which determines the decomposition temperature.

By employing the protocols and understanding the scientific principles outlined in this guide, researchers and analysts can confidently and accurately characterize **Cyclohexylamine**

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Benzoate, ensuring its quality and suitability for its intended application.

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